

Solubility of 2-(2-Bromophenyl)oxane in common organic solvents

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)oxane

Cat. No.: B15045377

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Technical Guide: Solubility Profile of 2-(2-Bromophenyl)oxane

Introduction

2-(2-Bromophenyl)oxane is a heterocyclic compound featuring a bromophenyl group attached to an oxane (tetrahydropyran) ring. Understanding the solubility of such molecules is fundamental in various stages of research and development, including chemical synthesis, purification, formulation, and biological screening. Solubility dictates the choice of solvents for reactions, defines the parameters for crystallization, and is a critical factor in determining the bioavailability of potential drug candidates.

While specific quantitative solubility data for **2-(2-Bromophenyl)oxane** is not extensively documented in publicly available literature, this guide provides a comprehensive framework for its determination. It includes a predictive qualitative analysis based on its chemical structure, a template for recording quantitative data, and detailed experimental protocols for solubility determination.

Predicted Solubility Profile

The solubility of a compound is primarily governed by the principle of "like dissolves like," which relates to the polarity of the solute and the solvent. The structure of **2-(2-Bromophenyl)oxane** contains both nonpolar and polar features that will influence its solubility.

- **Bromophenyl Group:** This aromatic moiety is predominantly nonpolar and hydrophobic. The presence of the bromine atom introduces some polarizability and a weak dipole moment. Generally, aryl halides exhibit good solubility in nonpolar and moderately polar aprotic solvents.
- **Oxane Ring:** This cyclic ether component is polar. The oxygen atom can act as a hydrogen bond acceptor, which can promote solubility in polar protic solvents. Cyclic ethers like tetrahydrofuran (THF) are known to be miscible with a wide range of organic solvents.

Based on this structural analysis, the following qualitative solubility profile is anticipated:

- **High Solubility:** Expected in polar aprotic solvents such as dichloromethane (DCM), chloroform, acetone, and ethyl acetate, as well as in aromatic solvents like toluene. These solvents can effectively solvate both the aromatic ring and the ether linkage.
- **Moderate to High Solubility:** Expected in polar protic solvents like ethanol and methanol. The ability of the ether oxygen to accept hydrogen bonds should facilitate dissolution.
- **Low to Moderate Solubility:** Expected in nonpolar aliphatic solvents like hexane. While the phenyl ring has nonpolar character, the polarity of the ether may limit high solubility.
- **Poor Solubility:** Expected in water. The large, hydrophobic bromophenyl group is the dominant feature, and the single ether oxygen is insufficient to overcome the energy required to disrupt the hydrogen-bonding network of water.

Quantitative Solubility Data

As specific experimental data is not available, the following table is provided as a template for researchers to systematically record their own findings. It is recommended to determine solubility at a controlled temperature, such as 25 °C (298.15 K).

Solvent	Classification	Molar Mass (g/mol)	Density (g/mL at 20°C)	Solubility at 25 °C (mg/mL)	Solubility at 25 °C (mol/L)	Observations
Hexane	Nonpolar	86.18	0.655			
Toluene	Nonpolar (Aromatic)	92.14	0.867			
Dichloromethane	Polar Aprotic	84.93	1.327			
Chloroform	Polar Aprotic	119.38	1.489			
Acetone	Polar Aprotic	58.08	0.784			
Ethyl Acetate	Polar Aprotic	88.11	0.902			
Methanol	Polar Protic	32.04	0.792			
Ethanol	Polar Protic	46.07	0.789			

Experimental Protocols for Solubility Determination

The following are general protocols that can be adapted to determine the solubility of **2-(2-Bromophenyl)oxane**.

Qualitative Solubility Test

This method provides a rapid assessment of solubility.

- Preparation: Add approximately 20-30 mg of **2-(2-Bromophenyl)oxane** to a small test tube.
- Solvent Addition: Add 1 mL of the chosen solvent to the test tube in 0.25 mL increments.

- **Mixing:** After each addition, cap the test tube and vortex or shake vigorously for 30-60 seconds.
- **Observation:** Visually inspect the solution for any undissolved solid.
- **Classification:**
 - **Soluble:** The entire solid dissolves completely.
 - **Sparingly Soluble:** A portion of the solid dissolves, but some remains undissolved.
 - **Insoluble:** No significant amount of the solid dissolves.

Quantitative Solubility Determination (Gravimetric Method)

This protocol allows for the precise measurement of solubility.

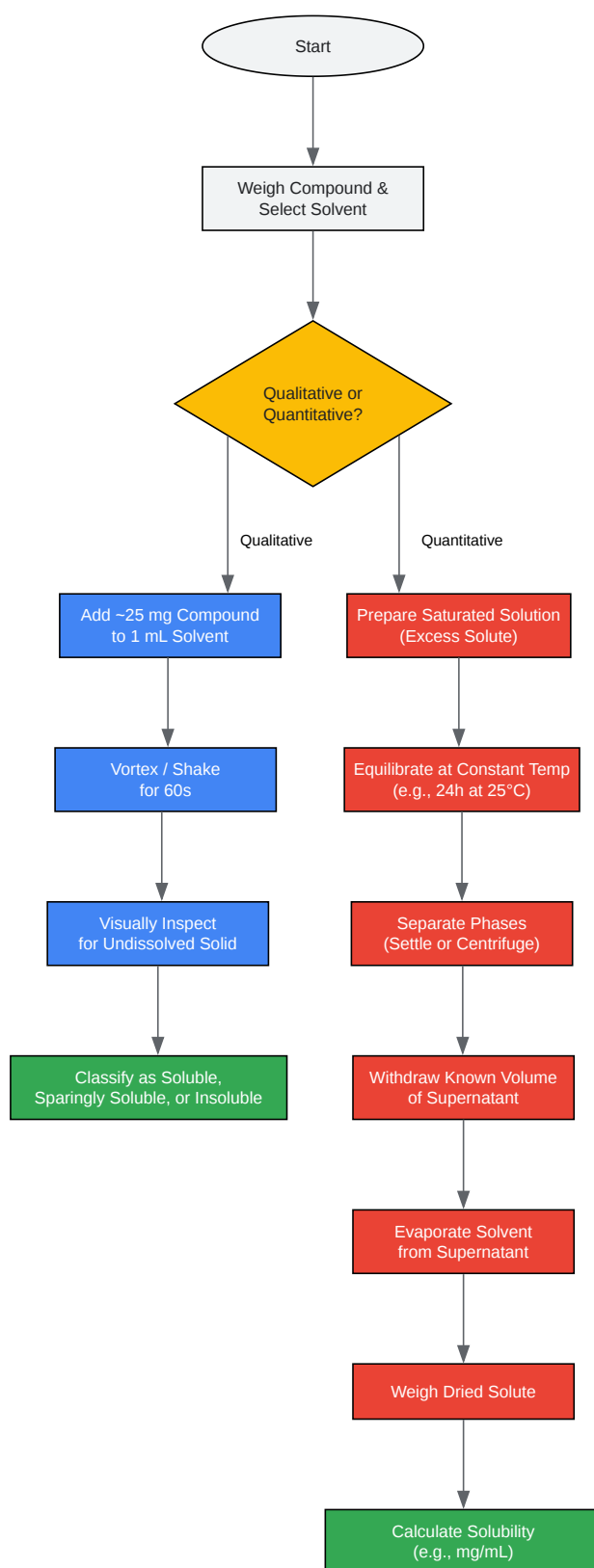
- **Sample Preparation:** Add an excess amount of **2-(2-Bromophenyl)oxane** to a vial containing a known volume (e.g., 5.0 mL) of the selected solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Seal the vial tightly and place it in a temperature-controlled environment (e.g., a shaker bath at 25 °C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the vial to stand undisturbed in the temperature-controlled environment until the excess solid has fully settled. Alternatively, centrifuge the sample to pellet the undissolved solid.
- **Sample Extraction:** Carefully withdraw a precise volume of the clear supernatant (e.g., 1.00 mL) using a calibrated pipette. Take care not to disturb the solid at the bottom.
- **Solvent Evaporation:** Transfer the supernatant to a pre-weighed vial. Remove the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the compound.

- **Mass Determination:** Once the solvent is fully evaporated, weigh the vial containing the dried solute.
- **Calculation:** Calculate the solubility using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Mass of vial with solute} - \text{Mass of empty vial}) / \text{Volume of supernatant withdrawn}$$

Visualization of Experimental Workflow

The logical flow of the experimental process for determining solubility can be visualized as follows.



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Caption: Workflow for the experimental determination of solubility.

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